

# Application Notes and Protocols for Neogen's Lateral Flow Allergen Tests

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These application notes provide a detailed overview and protocols for the use of **Neogen**'s Reveal® 3-D lateral flow devices for the qualitative detection of food allergens. The information is intended for researchers, scientists, and drug development professionals utilizing these assays for allergen detection in various samples.

# **Principle of the Assay**

**Neogen**'s Reveal 3-D lateral flow tests are immunochromatographic assays designed for the rapid and simple detection of specific allergen proteins.[1] The test strip contains antibodies specific to the target allergen. When a sample extract is applied to the device, it migrates along the strip. If the target allergen is present, it will bind to specific antibody-particle complexes, forming a visible line in the test region.[1] The Reveal 3-D tests feature a three-line readout: a control line to confirm the test is working correctly, a test line to indicate the presence of the allergen, and an overload line to prevent false negatives in cases of high allergen concentration.[2]

# **Quantitative Data Summary**

The following tables summarize the limit of detection (LOD) for various **Neogen** Reveal 3-D allergen tests across different sample types. This data is compiled from **Neogen**'s validation reports and product information.

## Table 1: Limit of Detection for Reveal 3-D for Total Milk



Sample Type	Limit of Detection (LOD)
Buffer	5 ppm total milk
Stainless Steel Swab	20 μ g/100 cm <sup>2</sup>
Soy Milk	5 ppm total milk
Orange Juice	5 ppm total milk
Clean-in-Place (CIP) Rinses	5 ppm total milk
Sorbet	5 ppm total milk

Table 2: Limit of Detection for Reveal 3-D for Soy

Sample Type	Limit of Detection (LOD)
Buffer	5 ppm total soy
Stainless Steel, Plastic, Non-stick Surfaces	2 μ g/100 cm <sup>2</sup>
Spiked Commodities and Sanitizers	Positive at 5 ppm

Table 3: Limit of Detection for Reveal 3-D for Egg

Sample Type	Limit of Detection (LOD)
Buffer and Food	5 ppm whole egg
Stainless Steel, Plastic, Non-stick Surfaces	10 μ g/100 cm² whole egg

# **Experimental Protocols**

The following are detailed protocols for common applications of **Neogen**'s Reveal 3-D lateral flow allergen tests.

# **Protocol 1: Environmental Surface Swabbing**

This protocol describes the procedure for collecting and testing samples from environmental surfaces.



### Materials:

- Reveal 3-D test kit (includes test devices, extraction buffer, sample tubes and caps, sterile swabs)
- Swab wetting solution (if testing a dry surface)

#### Procedure:

- Allow the test kit to come to room temperature for 20-30 minutes before use.
- For each surface to be tested, label a sample tube.
- Add the contents of one extraction buffer sachet to each labeled sample tube.
- If swabbing a dry surface, moisten the swab with the provided swab wetting solution. For wet surfaces, do not pre-moisten the swab.
- Define a 10 x 10 cm sampling area. Swab the entire area using a crosshatch technique (side-to-side and then top-to-bottom), rotating the swab as you sample.
- Place the swab back into the sample tube containing the extraction buffer.
- Break the swab shaft at the scored mark, leaving the swab tip in the tube.
- Cap the tube securely and shake vigorously for one minute. The sample is now ready for testing.
- Remove a Reveal 3-D test device from its foil pouch.
- Fill the lid of the sample tube with the extracted sample.
- Dip the test device into the liquid in the lid, ensuring the cavity is saturated.
- Hold the device in the liquid until you see the liquid begin to migrate up the test window.
- Place the device on a flat surface and allow it to develop for 5 minutes.
- Read and interpret the results within one minute of the 5-minute development time.



# Protocol 2: Clean-in-Place (CIP) Rinse Water Testing

This protocol outlines the steps for testing rinse water samples for the presence of allergens.

### Materials:

- Reveal 3-D test kit (includes test devices, extraction buffer, sample tubes and caps)
- CIP rinse water sample

#### Procedure:

- Ensure the test kit has reached room temperature.
- Label a sample tube for each rinse water sample.
- Add the entire contents of an extraction buffer sachet to each sample tube.
- Thoroughly mix the CIP rinse water sample to ensure it is homogeneous.
- Add 0.25 mL of the rinse water sample to the sample tube containing the extraction buffer.
- Cap the tube and shake for one minute.
- Proceed with steps 9-14 from Protocol 1 to test the sample.

### **Protocol 3: Food Sample Testing**

This protocol provides a general procedure for testing food samples. Specific extraction protocols may vary depending on the food matrix and the target allergen. Always refer to the specific kit insert for detailed instructions.

### Materials:

- · Reveal 3-D test kit
- Reveal 3-D Food Buffer
- Graduated 50 mL polypropylene test tubes



Grinder or blender for solid samples

### Procedure:

- Prepare a representative sample of the food product. For solid samples, this may involve grinding or blending to achieve a homogeneous mixture.
- Weigh 2 g (or 2 mL for liquid samples) of the food sample into a 50 mL graduated test tube.
- Add 20 mL of Reveal 3-D Food Buffer to the tube (18 mL for liquid samples).
- Cap the tube securely and shake for one minute.
- Allow the sample to settle.
- For some allergens, a further dilution step may be required. For example, for gluten testing, add 800  $\mu$ L of the sample extract to a new Reveal 3-D for Gluten Extraction Buffer bottle, cap, and invert to mix.
- Proceed with steps 9-14 from Protocol 1 to test the prepared sample extract.

### **Visualizations**

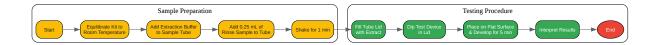
The following diagrams illustrate the experimental workflows for the protocols described above.



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**Environmental Swabbing Workflow** 





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### CIP Rinse Testing Workflow



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### Food Sample Testing Workflow

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### References

- 1. scribd.com [scribd.com]
- 2. generon.it [generon.it]
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